An In-depth Technical Guide to Octanoyl Bromide for Scientific Applications

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Compound of Interest

Compound Name:	*Octanoyl bromide*
CAS No.:	*6166-47-8*
Cat. No.:	*B8497579*

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Introduction

Octanoyl bromide is a highly reactive acyl bromide that serves as a pivotal reagent in organic synthesis. Its structure, featuring an eight-carbon alkyl chain attached to a carbonyl bromide, makes it an effective acylating agent for introducing the octanoyl group into a wide range of molecules.[1] This guide provides an in-depth analysis of **octanoyl bromide**, covering its chemical properties, synthesis, reactivity, and applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Nomenclature and Chemical Identifiers

Correctly identifying a chemical compound is fundamental for scientific accuracy and safety. **Octanoyl bromide** is known by several names and is assigned specific identifiers for unambiguous recognition in databases and regulatory documents.

- IUPAC Name: The systematic name for this compound under the rules of the International Union of Pure and Applied Chemistry (IUPAC) is **octanoyl bromide**.[1][2]

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- Synonyms: In literature and commercial listings, it may also be referred to as caprylyl bromide or capryloyl bromide.[3] Other less common synonyms include bromooctanoic acid and octanoic acid bromide.[4]

- CAS Number: The Chemical Abstracts Service (CAS) registry number for **octanoyl bromide** is 6166-47-8.[1][2][4] This unique identifier is crucial for database searches and procurement.

Physicochemical Properties

The physical and chemical properties of **octanoyl bromide** dictate its handling, storage, and application in synthesis. It is a colorless to pale yellow liquid with a pungent odor.[1][4]

Property	Value	Source(s)
Molecular Formula	$C_8H_{15}BrO$	[1][2][4]
Molecular Weight	207.11 g/mol	[1][2]
Boiling Point	~205–210°C (estimated)	[1]
Density	~1.25 g/cm³ (approximate)	[1]
Solubility	Miscible with organic solvents (e.g., dichloromethane, ether).	[1]
Canonical SMILES	CCCCCCCC(=O)Br	[2]
InChI Key	VNVXHHXFIDRQDE-UHFFFAOYSA-N	[1][2]

Synthesis and Chemical Reactivity

Laboratory-Scale Synthesis

Octanoyl bromide is conventionally synthesized by treating octanoic acid with a brominating agent.[1] The most common reagents for this transformation are phosphorus tribromide (PBr_3) or thionyl bromide ($SOBr_2$).[4]

Reaction Scheme: $CH_3(CH_2)_6COOH + PBr_3 \rightarrow CH_3(CH_2)_6COBr + H_3PO_3$[1]

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Causality and Experimental Insight: The choice of brominating agent is critical. PBr_3 is effective, but the reaction is exothermic and requires careful temperature control (typically 0–5°C) to prevent the formation of side products.[1] The reaction proceeds via the activation of the carboxylic acid by PBr_3, forming a good leaving group which is then displaced by the bromide ion. The reaction must be performed under anhydrous conditions, as **octanoyl bromide** is sensitive to moisture and will readily hydrolyze back to octanoic acid.[4]

Core Reactivity: Acylation

The primary utility of **octanoyl bromide** stems from its high reactivity as an acylating agent. The carbonyl carbon is highly electrophilic due to the electron-withdrawing effects of both the oxygen and the bromine atoms. The bromide ion is an excellent leaving group, facilitating nucleophilic acyl substitution reactions.

This reactivity allows for the efficient introduction of the octanoyl (C8) chain onto nucleophiles such as alcohols, amines, and thiols to form esters, amides, and thioesters, respectively.[1][4]

Reaction Mechanism: Nucleophilic Acyl Substitution

The diagram below illustrates the general mechanism for the acylation of a generic nucleophile (Nu-H) with **octanoyl bromide**.

Caption: General mechanism of nucleophilic acyl substitution using **octanoyl bromide**.

Applications in Research and Development

Octanoyl bromide's ability to introduce a lipophilic eight-carbon chain is valuable in modifying the properties of molecules, particularly in pharmaceutical and materials science research.

- Pharmaceutical Intermediates: It is a key building block for synthesizing various pharmaceuticals.[4] By acylating sugars, for example, their membrane permeability can be enhanced, which is a critical factor in drug delivery.[1] Derivatives of **octanoyl bromide** are used as intermediates for antiviral and antifungal agents.[1]

- Peptide and Protein Modification: In peptide chemistry, **octanoyl bromide** is used to acylate amino acid side chains (e.g., lysine residues).[1] This modification increases the

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hydrophobicity of the peptide, which can influence its bioavailability, cell penetration, and interaction with biological membranes.[1]

- Polymer Science: The compound can act as an initiator or a monomer in polymerization reactions. It reacts with diols or diamines to facilitate chain elongation, leading to the synthesis of polyesters and polyamides with specific, tailored mechanical properties.[1]
- Agrochemicals: It serves as a starting material for the synthesis of various agrochemicals.[4]

Experimental Protocol: General Procedure for Acylation of an Alcohol

This protocol provides a self-validating, step-by-step methodology for a typical laboratory-scale esterification reaction using **octanoyl bromide**.

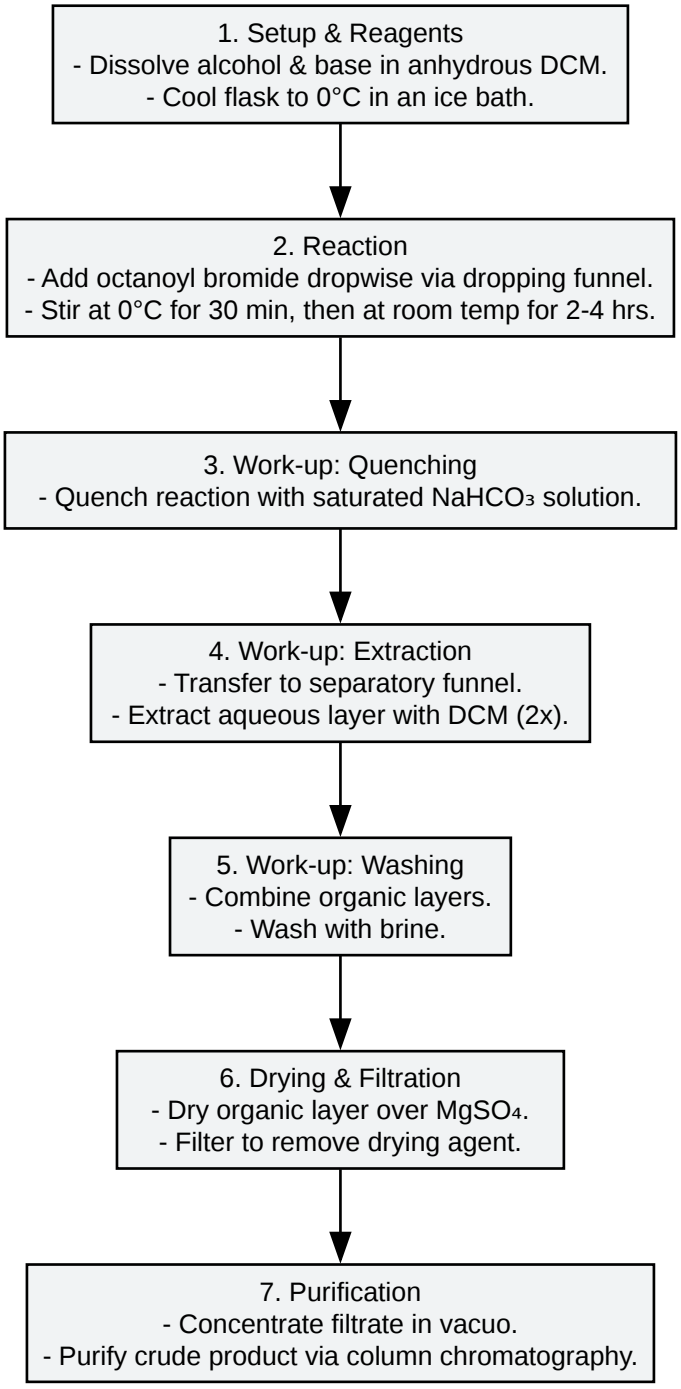
Objective: To synthesize an octyl ester from a primary alcohol.

Materials:

- **Octanoyl bromide**
- Primary alcohol (e.g., benzyl alcohol)
- Anhydrous dichloromethane (DCM)
- Tertiary amine base (e.g., triethylamine or pyridine)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, separatory funnel

Workflow Diagram:

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Caption: Experimental workflow for the acylation of an alcohol.

Step-by-Step Procedure:

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- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary alcohol (1.0 eq.) and a non-nucleophilic base like triethylamine (1.2 eq.) in anhydrous DCM.
    - Expert Insight: The base is crucial to neutralize the hydrogen bromide (HBr) byproduct formed during the reaction. HBr is acidic and can cause unwanted side reactions or degradation of acid-sensitive products. Anhydrous conditions are essential to prevent hydrolysis of the **octanoyl bromide**.[4]
- Addition of Reagent: Cool the solution to 0°C using an ice bath. Add **octanoyl bromide** (1.1 eq.) dropwise over 10-15 minutes.
    - Expert Insight: Slow, dropwise addition at low temperature controls the exothermic reaction, minimizing the formation of impurities.
- Reaction Monitoring: Stir the reaction at 0°C for 30 minutes, then allow it to warm to room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting alcohol is consumed (typically 2-4 hours).
- Aqueous Work-up: Once the reaction is complete, carefully quench it by adding saturated aqueous $NaHCO_3$ solution to neutralize any remaining acid and unreacted **octanoyl bromide**.
- Extraction: Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer twice with DCM.
- Washing and Drying: Combine the organic extracts and wash them with brine to remove residual water. Dry the organic layer over an anhydrous drying agent like $MgSO_4$.
- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel.

Safety, Handling, and Storage

Octanoyl bromide is a reactive and hazardous chemical that must be handled with appropriate precautions.

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- Hazards: It is corrosive and a lachrymator (causes tears). It can cause severe skin and eye irritation.[5] Due to its reactivity with water, it can be harmful if inhaled or absorbed through the skin.[4]
- Handling: Always handle **octanoyl bromide** in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5][6]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from moisture and incompatible materials such as oxidizing agents.[6]

References

- Cas 6166-47-8,**Octanoyl bromide** - LookChem. LookChem. [Link]
- **Octanoyl bromide** | C8H15BrO | CID 12652481 - PubChem. National Institutes of Health. [Link]

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